

A Comprehensive Technical Guide to Diethyl Pyridine-2,3-dicarboxylate

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Compound of Interest

Compound Name: Diethyl Pyridine-2,3-dicarboxylate

Cat. No.: B1313610

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Diethyl Pyridine-2,3-dicarboxylate**, a key intermediate in the synthesis of various organic compounds, including agrochemicals. This document details its chemical identity, physicochemical properties, synthesis protocols, and its role in relevant biological pathways.

Chemical Identity

- IUPAC Name: **Diethyl pyridine-2,3-dicarboxylate**
- Synonyms: 2,3-Pyridinedicarboxylic acid diethyl ester, Diethyl quinolinate, Quinolinic acid diethyl ester, 2,3-Bis(ethoxycarbonyl)pyridine^[1]

Physicochemical Properties

The following table summarizes the key physicochemical properties of **Diethyl Pyridine-2,3-dicarboxylate**.

| Property | Value | Source |
|-------------------|--|--------|
| CAS Number | 2050-22-8 | [2] |
| Molecular Formula | C ₁₁ H ₁₃ NO ₄ | [2] |
| Molecular Weight | 223.23 g/mol | [2] |
| Boiling Point | 282-283 °C | [2][3] |
| Density | 1.165 g/cm ³ (Predicted) | [2] |
| Appearance | Light Yellow to Yellow Oil | [1] |
| Solubility | Slightly soluble in DMSO and Methanol | [2] |
| Storage | Sealed in a dry environment at room temperature. | [2] |

Spectroscopic data, including ¹H NMR, ¹³C NMR, IR, and Mass Spectrometry, are available for this compound and are essential for its characterization.[4]

Experimental Protocols: Synthesis

The synthesis of **Diethyl Pyridine-2,3-dicarboxylate** can be achieved through various methods. Below is a detailed protocol for a common laboratory-scale synthesis.

Synthesis from Diethyl 1-amino-1,2-ethylenedicarboxylate and Acrolein[5]

This method involves the reaction of Diethyl 1-amino-1,2-ethylenedicarboxylate with acrolein in the presence of an acid catalyst.

Materials:

- Diethyl 1-amino-1,2-ethylenedicarboxylate
- Acrolein monomer

- n-Butanol
- p-Toluenesulfonic acid

Procedure:

- Dissolve 1.0 g of Diethyl 1-amino-1,2-ethylenedicarboxylate and 0.39 g of acrolein monomer in 10 ml of n-butanol in a round-bottom flask.
- Add 20 mg of p-toluenesulfonic acid to the mixture.
- Reflux the mixture for 10 hours.
- Add an additional 0.1 g of acrolein monomer to the reaction mixture.
- Continue to reflux for another 5 hours.
- After the reaction is complete, distill off the solvent under reduced pressure.
- The residue is then distilled under reduced pressure to yield **Diethyl pyridine-2,3-dicarboxylate**.

Expected Yield: Approximately 72.3%^[5]

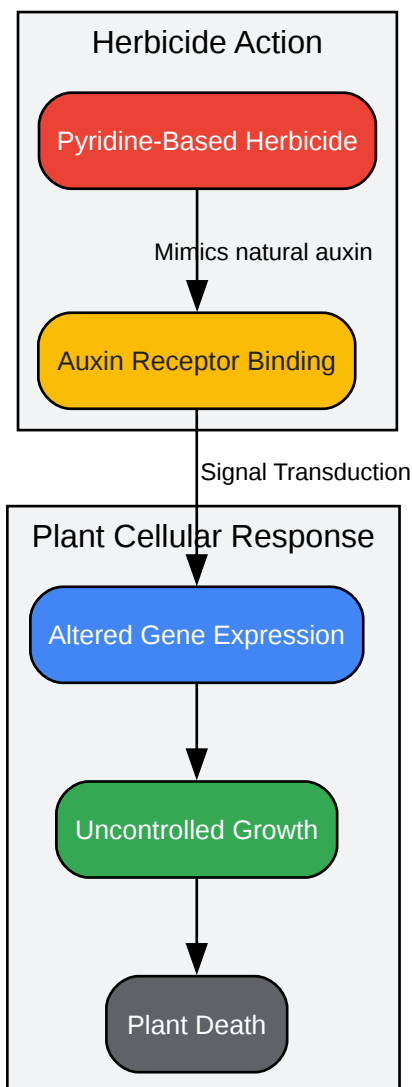
Biological Significance and Signaling Pathway

Diethyl Pyridine-2,3-dicarboxylate is a crucial precursor in the manufacture of certain herbicides, particularly those in the imidazolinone class.^[6] These herbicides are known for their effectiveness against broadleaf weeds.

The herbicidal activity of pyridine-based compounds, derived from intermediates like **Diethyl Pyridine-2,3-dicarboxylate**, stems from their ability to mimic the natural plant growth hormones known as auxins. This disruption of normal hormonal processes leads to abnormal and uncontrolled growth, ultimately resulting in the death of the target plant.^{[7][8]}

Simplified Signaling Pathway of Pyridine-Based Herbicides

The following diagram illustrates the mechanism of action of pyridine carboxylic acid herbicides, which are synthesized from precursors like **Diethyl Pyridine-2,3-dicarboxylate**.



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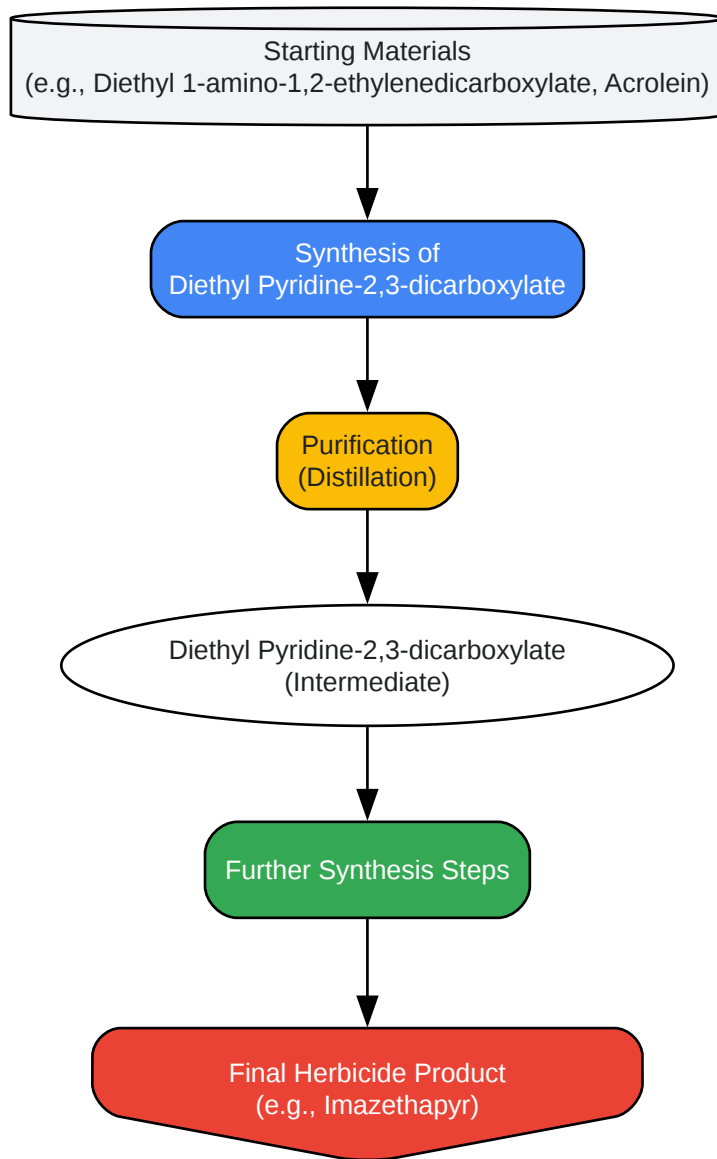
Caption: Mechanism of action of pyridine-based herbicides.

Experimental and Logical Workflows

The synthesis and application of **Diethyl Pyridine-2,3-dicarboxylate** follow a logical progression from starting materials to the final biologically active product.

Workflow for Synthesis and Application

The diagram below outlines the general workflow from the synthesis of **Diethyl Pyridine-2,3-dicarboxylate** to its application as a precursor for herbicides.



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